

Physical and Chemical Properties of Heneicosane

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Compound Focus: Heneicosane

CAS No.: 629-94-7

Cat. No.: S601703

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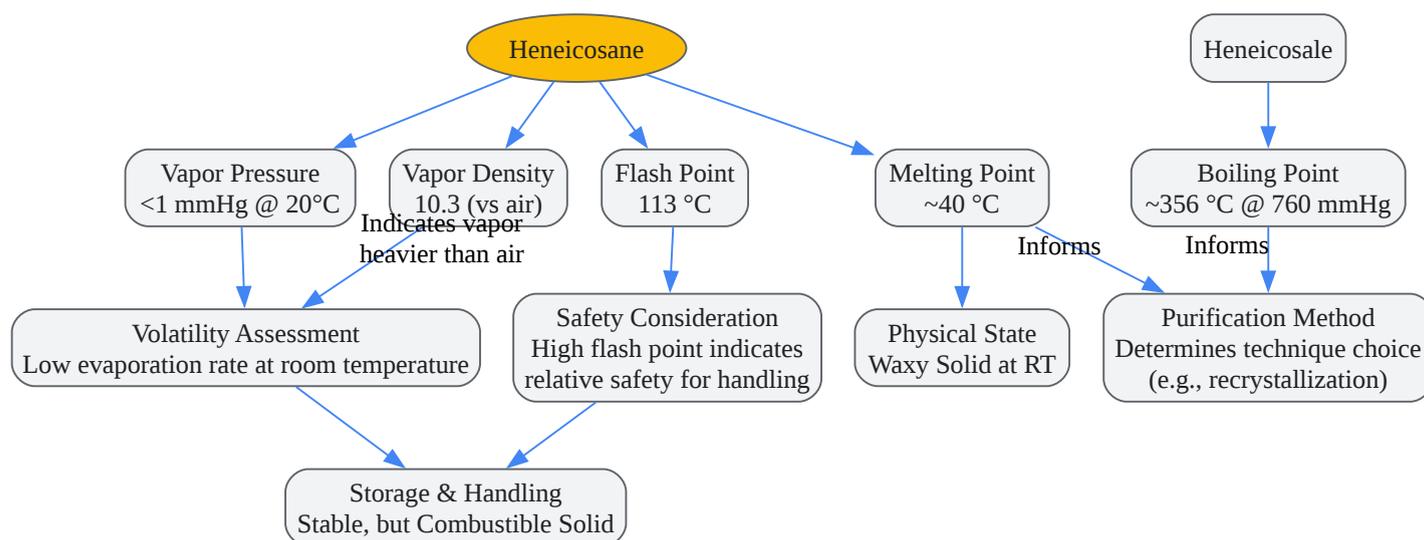
The following table summarizes the key physicochemical properties of **Heneicosane** (CAS No. 629-94-7), a straight-chain, saturated C21 hydrocarbon, as reported in the literature [1].

Property	Value	Conditions / Notes	Reference
Molecular Formula	C ₂₁ H ₄₄	-	[1]
Molecular Weight	296.57 - 296.583 g/mol	-	[1] [2] [3]
Appearance	White, waxy solid or crystals	Neat form	[4] [5] [1]

| **Melting Point** | 39 - 41 °C (lit.) 40.5 °C 313.4 ± 0.7 K | Average of multiple studies | [4] [5] [1] | | **Boiling Point** | 100 °C (at 2 mmHg) 356.1 °C (at 760 mmHg, lit.) 629.7 K (at 760 mmHg) | [4] [5] [3] | | **Density** | 0.7919 g/mL 0.792 g/cm³ | [1] [2] | | **Vapor Pressure** | <1 mmHg 8.73×10⁻⁵ mmHg | At 20 °C | [4] [5] [1] | | **Vapor Density** | 10.3 (vs air) | [4] [5] | | **Flash Point** | 113 °C (235 °F) | Closed cup | [4] [5] [1] | | **Refractive Index** | 1.4441 1.4352 | At 45 °C (589.3 nm) | [1] [2] | | **Log P** (Octanol-Water) | 10.65 | Estimated | [1] | | **Enthalpy of Vaporization (ΔvapH°)** | 106.8 kJ/mol | Based on data from 434 to 539 K | [3] | | **Enthalpy of Fusion (ΔfusH)** | 46.6 - 47.7 kJ/mol | [3] |

Property Relationships and Experimental Context

To illustrate the logical relationships between the core properties of **heneicosane** and their significance in an experimental context, the following conceptual diagram was created using Graphviz.



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This diagram shows how the fundamental properties of **heneicosane** inform critical laboratory practices and safety considerations.

Insights for Researchers

- **Purity and Applications:** **Heneicosane** with a purity of $\geq 99.5\%$ (GC) is available as an **analytical standard**, suitable for use in **gas chromatography (GC)** and **HPLC** [4] [5]. Its featured application is in the **petroleum** industry [4].
- **Biological Relevance:** Beyond its industrial uses, **heneicosane** occurs naturally. It acts as a **pheromone** for queen or king termites and exhibits a fascinating dual role in attracting *Aedes* mosquitoes at low concentrations while repelling them at higher concentrations [1].
- **Experimental Data Sources:** The highly precise data from sources like the **NIST WebBook** are derived from sophisticated experimental methods. These include **Correlation Gas Chromatography (CGC)** for vaporization enthalpies and **Differential Scanning Calorimetry (DSC)** for enthalpies of fusion [3].

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References

1. Heneicosane [en.wikipedia.org]
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5. analytical standard 629-94-7 Heneicosane [sigmaaldrich.com]

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